

# 3-(Trifluoromethyl)benzenesulfonyl chloride CAS number 777-44-6

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## Compound of Interest

Compound Name: 3-(Trifluoromethyl)benzenesulfonyl chloride

Cat. No.: B1349289

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An In-depth Technical Guide to **3-(Trifluoromethyl)benzenesulfonyl chloride**

CAS Number: 777-44-6

This technical guide provides a comprehensive overview of **3-(Trifluoromethyl)benzenesulfonyl chloride**, a key reagent for researchers, scientists, and professionals in drug development. It details the compound's physicochemical properties, reactivity, applications, and safety protocols, offering a critical resource for its use in synthesis.

## Physicochemical and Spectroscopic Data

**3-(Trifluoromethyl)benzenesulfonyl chloride** is a colorless to yellow clear liquid.<sup>[1]</sup> It is a fluorinated building block recognized for its role in introducing the trifluoromethylphenylsulfonyl moiety into organic molecules.<sup>[2]</sup> The presence of the trifluoromethyl (CF<sub>3</sub>) group, a strong electron-withdrawing group, significantly influences the reactivity of the sulfonyl chloride functional group.<sup>[3][4]</sup>

Table 1: Physicochemical Properties

Property	Value	Source
CAS Number	777-44-6	[1][5][6]
Molecular Formula	C <sub>7</sub> H <sub>4</sub> ClF <sub>3</sub> O <sub>2</sub> S	[5][6]
Molecular Weight	244.62 g/mol	[5][7]
Appearance	Colorless to Yellow clear liquid	[1]
Purity	>98.0%	[1]
Boiling Point	88-90 °C at 6 mmHg	[5][7]
Density	1.526 g/mL at 25 °C	[7]

| Refractive Index | n<sub>20</sub>/D 1.485 |[7] |

Table 2: Chemical Identifiers

Identifier	Value	Source
Synonyms	<b>α,α,α-Trifluorotoluene-3-sulfonyl Chloride</b>	[1]
InChI Key	ONCAZCNPWWQQMW-UHFFFAOYSA-N	[7]
SMILES String	FC(F)(F)c1cccc(c1)S(Cl)(=O)=O	[7]
PubChem CID	2733250	[8]

| Beilstein/REAXYS | 2650774 |[7] |

Spectroscopic data, including Mass Spectrometry (MS), is available for this compound.[9]

## Reactivity and Synthetic Applications

The core utility of **3-(Trifluoromethyl)benzenesulfonyl chloride** lies in its function as a potent electrophile, a characteristic enhanced by the electron-withdrawing CF<sub>3</sub> group.[3] This makes it

a valuable reagent for introducing the 3-(trifluoromethyl)phenylsulfonyl group into various molecular scaffolds. Its primary applications are in the synthesis of sulfonamides and sulfonate esters.

- **Pharmaceutical and Agrochemical Synthesis:** The trifluoromethyl group is a privileged motif in medicinal chemistry.<sup>[4][10]</sup> Its incorporation into drug candidates can enhance metabolic stability, improve lipophilicity, increase binding affinity to biological targets, and modify the absorption, distribution, metabolism, and excretion (ADME) profile.<sup>[4][11]</sup> Consequently, **3-(Trifluoromethyl)benzenesulfonyl chloride** is a vital building block for creating novel active pharmaceutical ingredients (APIs) and next-generation agrochemicals like pesticides and herbicides.<sup>[11][12]</sup>
- **Key Reactions:**
  - **Sulfonamide Formation:** Reacts readily with primary and secondary amines to form sulfonamides. This is a cornerstone reaction in the development of many therapeutic agents.<sup>[3]</sup>
  - **Sulfonate Ester Formation:** Reacts with alcohols to yield sulfonate esters.<sup>[3]</sup>

## Experimental Protocols

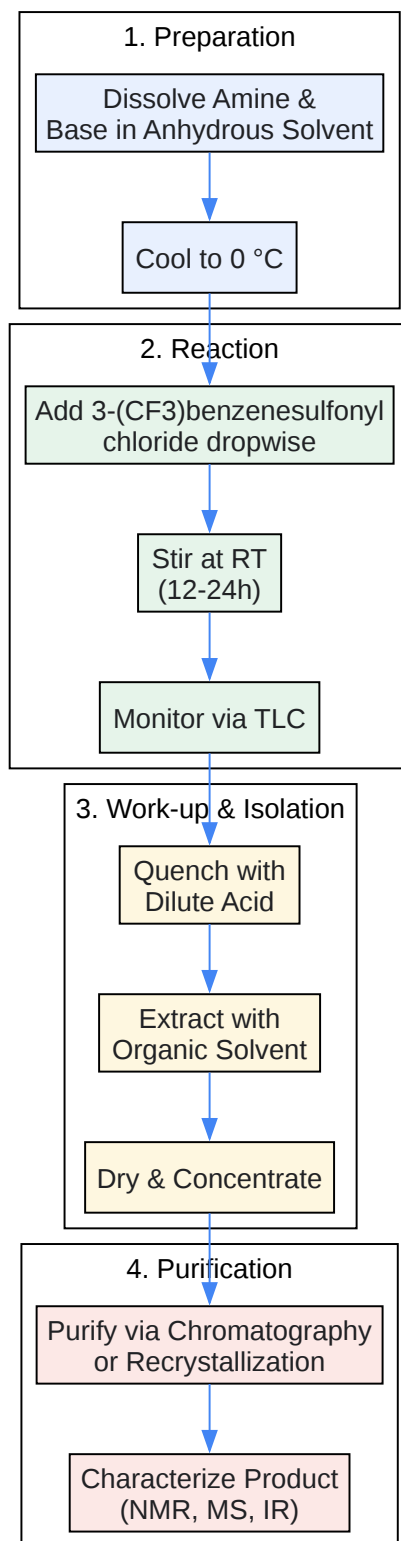
While specific protocols are application-dependent, a general procedure for the synthesis of a sulfonamide using **3-(Trifluoromethyl)benzenesulfonyl chloride** is outlined below. This protocol is representative of its common use in creating diverse compound libraries for drug discovery.

General Experimental Protocol: Synthesis of N-Aryl-3-(trifluoromethyl)benzenesulfonamide

- **Reaction Setup:** To a solution of a substituted aniline (1.0 equivalent) and a base such as pyridine or triethylamine (1.2 equivalents) in an anhydrous solvent (e.g., Dichloromethane, Tetrahydrofuran) at 0 °C, add **3-(Trifluoromethyl)benzenesulfonyl chloride** (1.1 equivalents) dropwise.
- **Reaction Execution:** Stir the reaction mixture at 0 °C for 30 minutes and then allow it to warm to room temperature. Monitor the reaction progress using Thin Layer Chromatography (TLC). The reaction is typically stirred for 12-24 hours.

- **Work-up:** Upon completion, quench the reaction with a dilute acid solution (e.g., 1M HCl). Extract the aqueous layer with an organic solvent (e.g., ethyl acetate).
- **Purification:** Combine the organic layers, wash with brine, dry over anhydrous sodium sulfate ( $\text{Na}_2\text{SO}_4$ ), and concentrate under reduced pressure.
- **Final Product:** Purify the resulting crude residue by flash column chromatography or recrystallization to yield the pure sulfonamide product. Characterize the final compound using NMR, Mass Spectrometry, and IR spectroscopy.

## General Experimental Workflow for Sulfonamide Synthesis

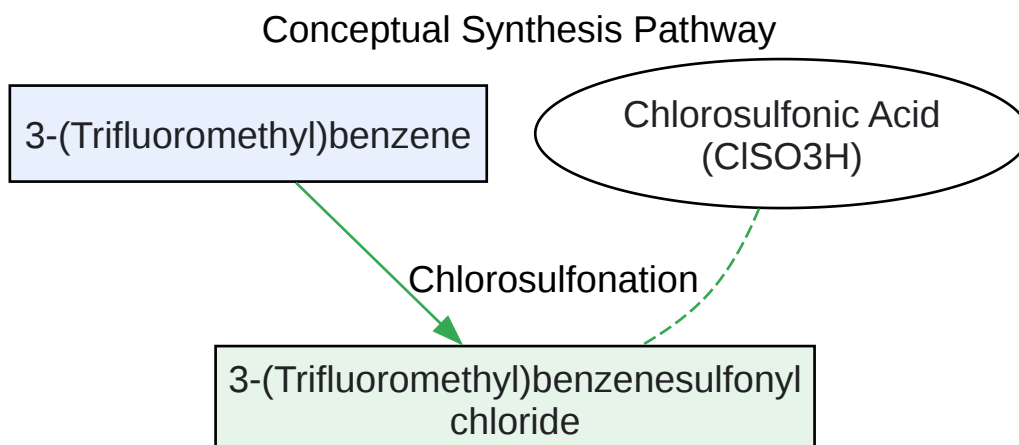


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Caption: General workflow for sulfonamide synthesis.

## Synthesis Pathway

Benzenesulfonyl chlorides are generally prepared through several established methods.<sup>[13]</sup> A common industrial approach involves the chlorosulfonation of the corresponding benzene derivative. For **3-(Trifluoromethyl)benzenesulfonyl chloride**, this would involve reacting 3-(trifluoromethyl)benzene with a strong chlorosulfonating agent.



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Caption: Conceptual synthesis of the title compound.

## Safety and Handling

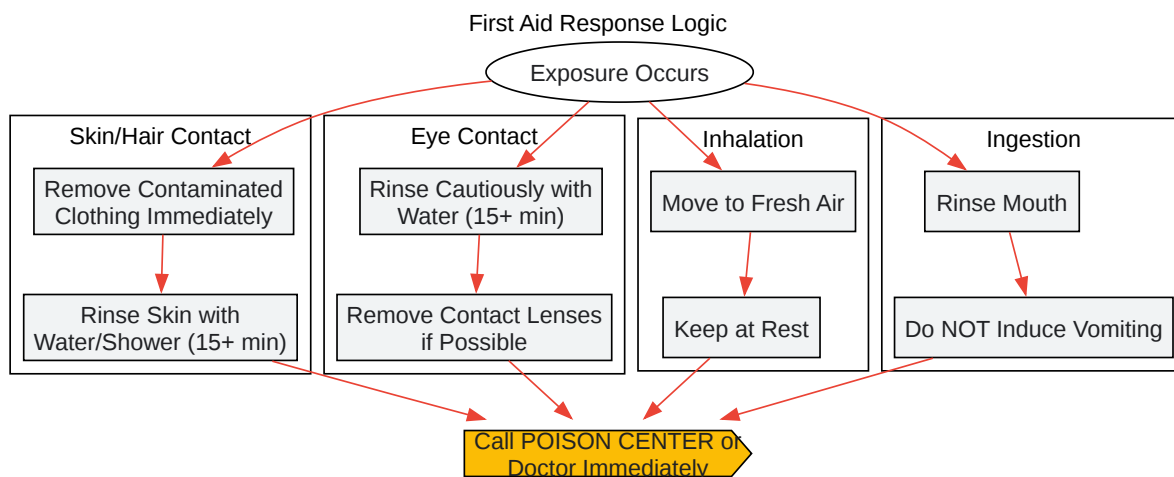
**3-(Trifluoromethyl)benzenesulfonyl chloride** is a corrosive and water-reactive compound that requires careful handling in a controlled environment.<sup>[14]</sup>

Table 3: GHS Hazard Information

Category	Information
Pictogram	GHS05 (Corrosion)
Signal Word	Danger
Hazard Statements	H314: Causes severe skin burns and eye damage. <sup>[15]</sup> H290: May be corrosive to metals. <sup>[1]</sup>

| Precautionary Statements | P260: Do not breathe dust/fume/gas/mist/vapors/spray.[15] P280: Wear protective gloves/protective clothing/eye protection/face protection.[15] P301+P330+P331: IF SWALLOWED: Rinse mouth. Do NOT induce vomiting.[15] P303+P361+P353: IF ON SKIN (or hair): Take off immediately all contaminated clothing. Rinse skin with water/shower. P305+P351+P338: IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing.[15] P310: Immediately call a POISON CENTER/doctor. P405: Store locked up.[15] P501: Dispose of contents/container to an approved waste disposal plant.[1] |

- Handling: Use only under a chemical fume hood.[14] Avoid contact with skin, eyes, and clothing. Do not breathe vapors or mist.[14] Handle under an inert atmosphere (e.g., nitrogen) as the compound is water-reactive.[14]
- Storage: Store in a corrosive-resistant container with a resistant inner liner.[1] Keep the container tightly closed and store locked up in a dry, well-ventilated place.[14][15]
- Personal Protective Equipment (PPE): Wear appropriate protective clothing, including chemical-resistant gloves, safety goggles, and a face shield.[14][15] Respiratory protection may be required depending on the scale of use.[15]
- Spills: Absorb spillage with inert material (e.g., sand, silica gel) to prevent material damage. [1] Do not expose spills to water.[14]



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Caption: First aid measures following exposure.

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Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

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